

Application Note and Protocol: Preparation of Pyroxamide Stock Solution in DMSO

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Compound of Interest

Compound Name: Pyroxamide

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Introduction

Pyroxamide is a potent inhibitor of histone deacetylase 1 (HDAC1) with an ID50 of 100 nM.[1][2][3][4] As a member of the hydroxamic acid class of compounds, it is under investigation as an anti-cancer agent.[3] Its mechanism of action involves the inhibition of HDACs, leading to the hyperacetylation of core histones.[3] This modulation of chromatin structure affects the transcription of genes that regulate cell cycle progression and apoptosis, such as the induction of the p21/WAF1 protein.[3] Consequently, **Pyroxamide** has been shown to inhibit the growth of various tumor cells in vitro and in vivo by causing cell cycle arrest and/or apoptosis.[3][5]

This document provides a detailed protocol for the preparation, storage, and handling of **Pyroxamide** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, ensuring reproducible and reliable experimental results.

Pyroxamide Properties and Data

A summary of the key quantitative data for **Pyroxamide** is presented below.

Property	Data	Reference(s)
Molecular Weight	265.31 g/mol	[1][5][6][7]
Molecular Formula	C ₁₃ H ₁₉ N ₃ O ₃	[1][5][6]
CAS Number	382180-17-8	[1][6][8]
Appearance	White to off-white solid	[6]
Solubility in DMSO	Up to 125 mg/mL (471.15 mM). Note: Sonication may be required for high concentrations. Other reported solubilities include 100 mM and 17 mg/mL (64.07 mM).	[1][2][5][6]
Purity	>98%	[2]
Storage (Powder)	3 years at -20°C; 2 years at 4°C	[6]
Storage (Solution)	6 months at -80°C in DMSO; 1 month at -20°C in DMSO.	[1][6][9]

Experimental Protocol: Preparation of 100 mM Pyroxamide Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **Pyroxamide** in DMSO. Adjust calculations as needed for different desired concentrations.

3.1 Materials and Equipment

- **Pyroxamide** powder (CAS: 382180-17-8)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials

- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

3.2 Safety Precautions

- **Pyroxamide** is a potent bioactive compound. Handle with care, avoiding inhalation of dust and direct contact with skin and eyes.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a penetration enhancer. Always wear appropriate gloves when handling DMSO and solutions containing it.

3.3 Step-by-Step Procedure

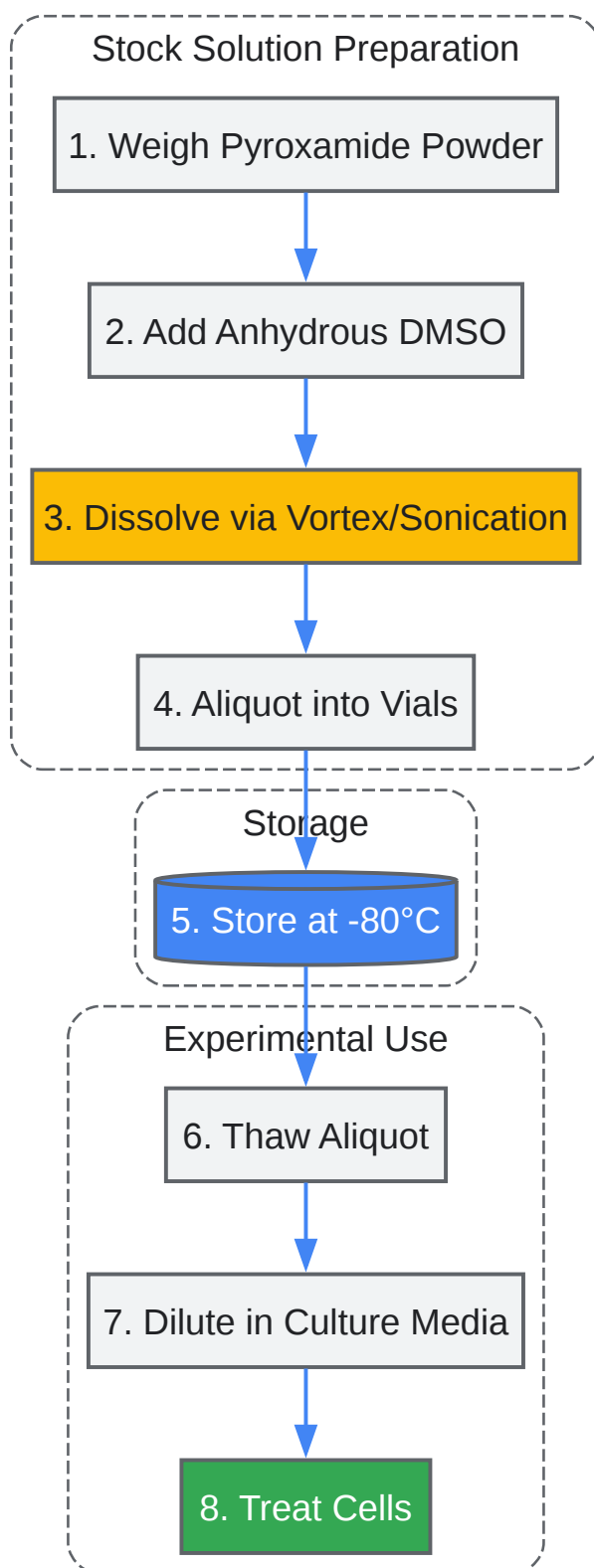
- Equilibration: Allow the vial of **Pyroxamide** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: Calculate the mass of **Pyroxamide** required. To prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 265.31 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 26.53 \text{ mg}$
- Weighing: Carefully weigh out 26.53 mg of **Pyroxamide** powder and place it into a sterile vial.
- Solvent Addition: Add 1 mL of fresh, anhydrous DMSO to the vial containing the **Pyroxamide** powder. It is crucial to use newly opened DMSO, as it is hygroscopic and absorbed moisture can significantly reduce the solubility of **Pyroxamide**.^{[1][6]}

- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation persists, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.^{[5][6]} Gentle warming (to 37°C) can also aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryogenic vials or microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.^[1]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[6][9]}

Application and Workflow Diagrams

4.1 Experimental Workflow

The following diagram illustrates the standard workflow for preparing and using the **Pyroxamide** stock solution.

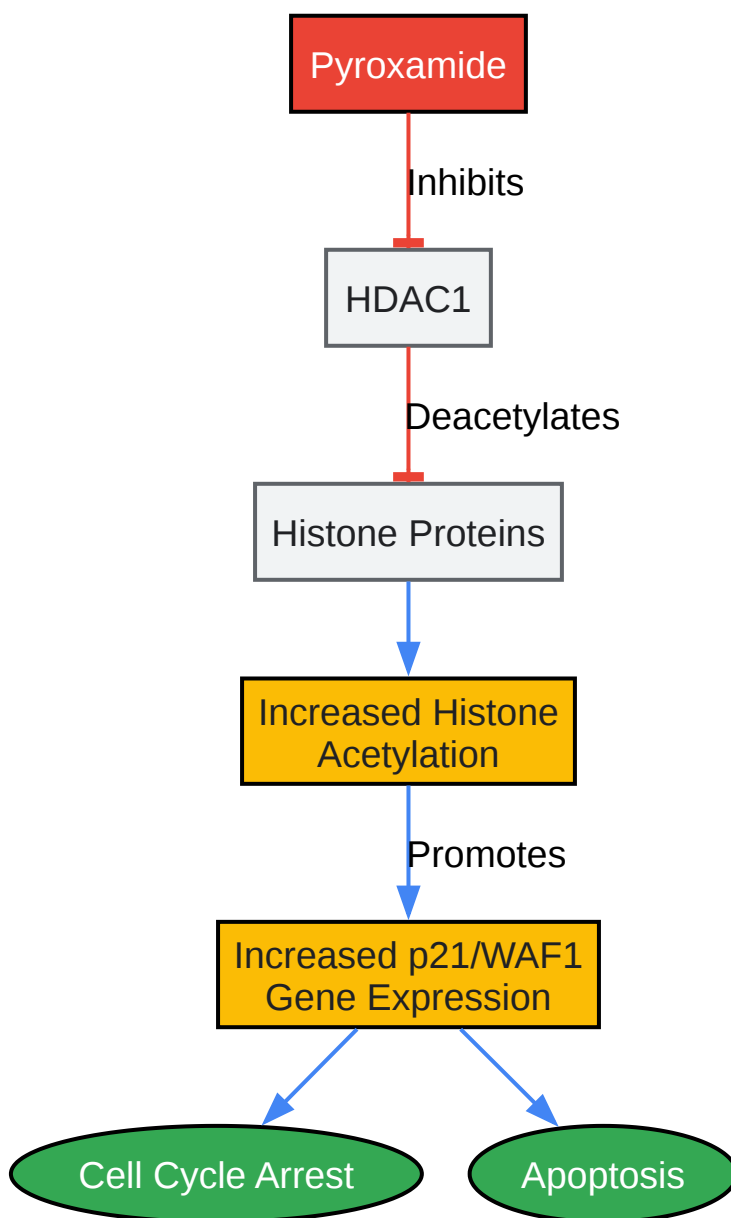


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Workflow for **Pyroxamide** stock solution preparation and use.

4.2 Mechanism of Action Signaling Pathway

Pyroxamide functions by inhibiting HDAC1, which leads to downstream effects on gene expression and cell fate.



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Pyroxamide's mechanism of action via HDAC1 inhibition.

Application Notes

- **Working Concentration:** The optimal working concentration of **Pyroxamide** varies by cell line and experimental design. Previous studies have used concentrations ranging from 0.625 μM to 20 μM .^{[1][5]} It is recommended to perform a dose-response curve to determine the optimal concentration for your specific application.
- **Solvent Toxicity:** When preparing working solutions by diluting the DMSO stock in aqueous-based media, ensure the final concentration of DMSO is non-toxic to the cells, typically below 0.5% (v/v), and ideally below 0.1%. Remember to include a vehicle control (media with the same final concentration of DMSO) in all experiments.
- **Solution Stability:** If storing solutions at -20°C , use them within one month.^{[2][9]} Before use, thaw the aliquot at room temperature and ensure any precipitate is fully redissolved. Do not reuse thawed aliquots if they will be subjected to another freeze cycle.

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